

# "Metoprolol dimer-d10" CAS number and molecular formula

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## Compound of Interest

Compound Name: Metoprolol dimer-d10

Cat. No.: B12388661

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## In-Depth Technical Guide: Metoprolol Dimer-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Metoprolol Dimer, with a focus on its deuterated isotopologue, **Metoprolol Dimer-d10**. This document is intended for researchers, scientists, and professionals in the field of drug development and analysis. It covers the essential chemical properties, synthesis, analytical methodologies, and biological context of this compound.

## Introduction

Metoprolol is a selective  $\beta_1$ -adrenergic receptor blocker widely used in the treatment of cardiovascular diseases such as hypertension, angina pectoris, and heart failure.<sup>[1][2][3][4][5]</sup> During the synthesis of Metoprolol and in its final drug product, various impurities can form. One such impurity is the Metoprolol Dimer. The use of stable isotope-labeled internal standards, such as deuterated compounds, is crucial for accurate quantification in pharmacokinetic and metabolic studies. This guide focuses on **Metoprolol Dimer-d10**, a deuterated form of the Metoprolol Dimer impurity. While a specific CAS number for **Metoprolol Dimer-d10** is not readily available in public databases, this guide provides the known information for the non-deuterated dimer and the principles that apply to its deuterated analogue.

## Data Presentation

The following table summarizes the key chemical identifiers for Metoprolol, its non-deuterated dimer, and the available information for the deuterated dimer.

Compound	CAS Number	Molecular Formula	Molar Mass ( g/mol )
Metoprolol	51384-51-1	C <sub>15</sub> H <sub>25</sub> NO <sub>3</sub>	267.36
Metoprolol Dimer	230975-30-1	C <sub>21</sub> H <sub>28</sub> O <sub>5</sub>	360.44
Metoprolol Dimer-d10	Not Available	C <sub>27</sub> H <sub>31</sub> D <sub>10</sub> NO <sub>6</sub>	485.7 (approx.)

Note: The molecular formula for **Metoprolol Dimer-d10** is based on limited supplier information and may represent a specific labeled variant. The synthesis and characterization would be required to confirm the exact structure and deuterium labeling pattern.

## Experimental Protocols

### Synthesis of Metoprolol Dimer

The formation of Metoprolol Dimer and other impurities often occurs during the synthesis of the active pharmaceutical ingredient (API). The synthesis of Metoprolol typically involves the reaction of 4-(2-methoxyethyl)phenol with epichlorohydrin, followed by a reaction with isopropylamine. The dimer is a potential byproduct of these reactions.

Objective: To synthesize Metoprolol Dimer as a reference standard.

Materials:

- 4-(2-methoxyethyl)phenol
- Epichlorohydrin
- Potassium hydroxide (KOH) or other suitable base
- Solvent (e.g., Dimethylformamide - DMF)

- Purification system (e.g., column chromatography)

#### Procedure:

- Epoxide Formation: Dissolve 4-(2-methoxyethyl)phenol in a suitable solvent such as DMF in a round-bottom flask.
- Add a base, such as potassium hydroxide, to the mixture and stir.
- Slowly add epichlorohydrin to the reaction mixture. The reaction is typically carried out at an elevated temperature (e.g., 70°C) under reflux for several hours to form the intermediate 2-((4-(2-methoxyethyl) phenoxy)methyl)oxirane.
- Dimerization: Under certain reaction conditions (e.g., elevated temperature, extended reaction time, or specific base concentration), the epoxide intermediate can react with another molecule of 4-(2-methoxyethyl)phenol to form the dimer, 1,3-bis[4-(2-methoxyethyl)phenoxy]propan-2-ol.
- Work-up and Purification: After the reaction is complete, the mixture is cooled, and the product is extracted using an appropriate organic solvent. The crude product is then purified using techniques such as column chromatography to isolate the Metoprolol Dimer.

For the synthesis of **Metoprolol Dimer-d10**, a deuterated starting material, such as 4-(2-methoxyethyl)phenol-d5, would be used in a similar synthetic route.

## Analytical Method for Impurity Profiling

High-Performance Liquid Chromatography (HPLC) is a standard technique for the analysis of Metoprolol and its impurities.

Objective: To develop an HPLC method for the separation and quantification of Metoprolol and Metoprolol Dimer.

#### Instrumentation:

- Agilent 1290 Infinity LC system or equivalent, equipped with a binary pump, autosampler, thermostatted column compartment, and a diode array detector (DAD).

**Chromatographic Conditions:**

- Column: Agilent Poroshell 120 EC-C18, 2.7  $\mu\text{m}$ , 4.6 x 100 mm (or equivalent).
- Mobile Phase A: Ammonium acetate buffer in water.
- Mobile Phase B: Acetonitrile.
- Gradient: A gradient elution is typically used to achieve optimal separation of the main compound and its impurities.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 222 nm.
- Injection Volume: 5  $\mu\text{L}$ .

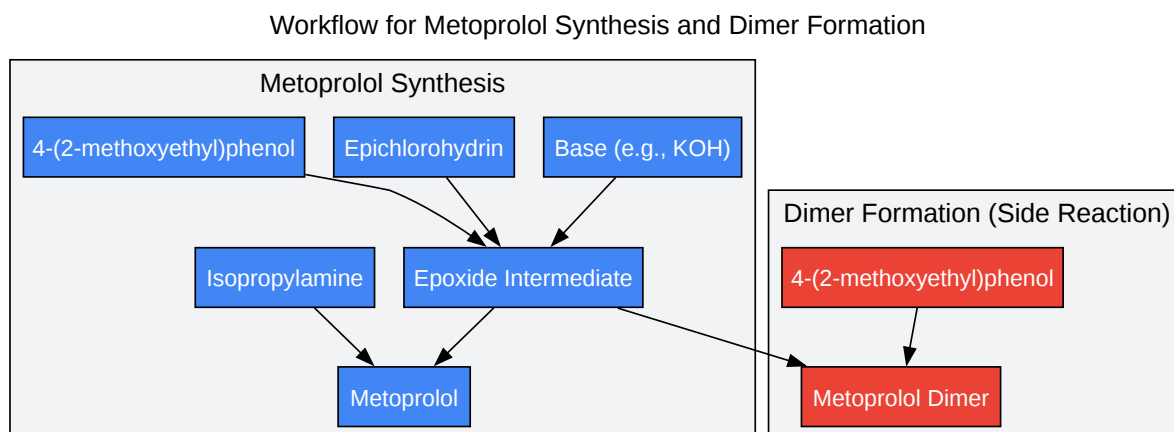
**Sample Preparation:**

- Prepare a stock solution of Metoprolol Tartrate reference standard in a suitable diluent (e.g., a mixture of water and methanol).
- Prepare a stock solution of the synthesized Metoprolol Dimer in the same diluent.
- Prepare working standards and sample solutions by diluting the stock solutions to the desired concentrations.

**Analysis:** Inject the prepared solutions into the HPLC system and record the chromatograms. The retention times and peak areas are used to identify and quantify Metoprolol and its dimer. For impurities that lack a UV chromophore, a charged aerosol detector (CAD) can be used in conjunction with the UV detector.

## Visualizations

### Metoprolol Synthesis and Dimer Formation Workflow

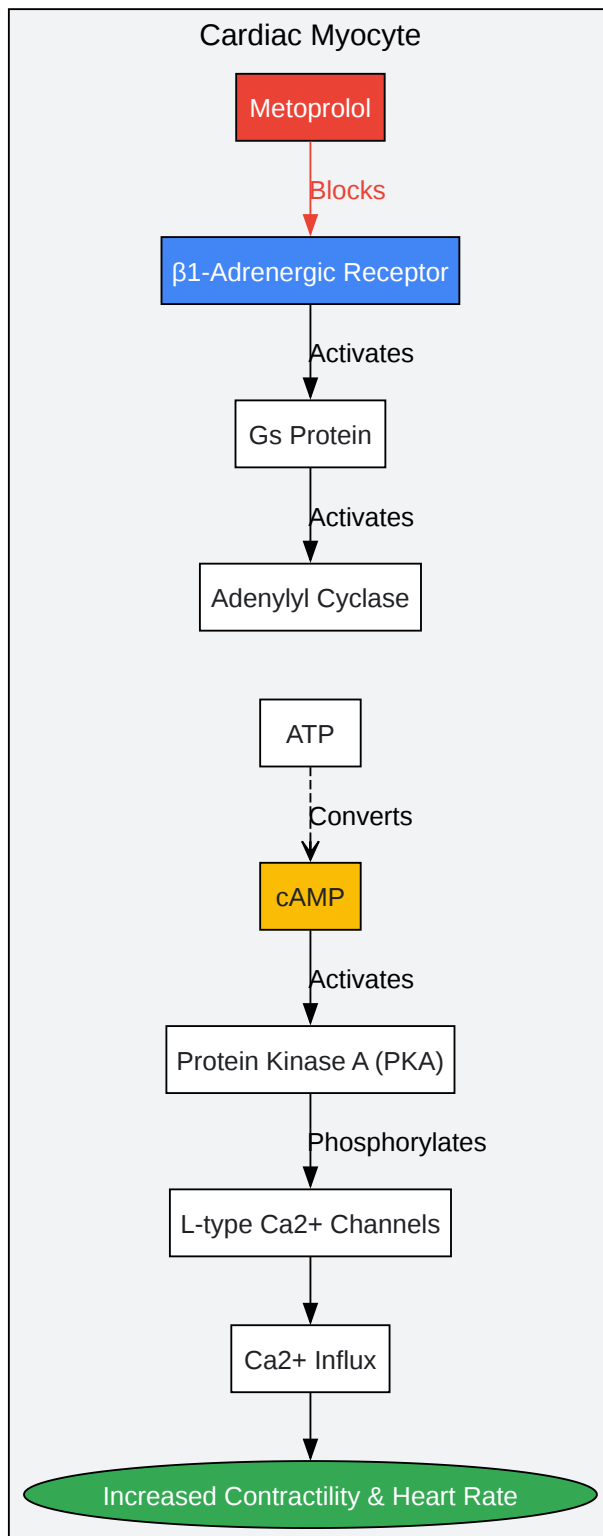


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Caption: A simplified workflow illustrating the main synthesis route of Metoprolol and the side reaction leading to the formation of Metoprolol Dimer.

## Metoprolol Mechanism of Action Signaling Pathway

## Metoprolol's Mechanism of Action

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Caption: Signaling pathway illustrating how Metoprolol blocks the  $\beta$ 1-adrenergic receptor, leading to a reduction in downstream signaling and ultimately decreased cardiac activity.

## Conclusion

This technical guide provides essential information on Metoprolol Dimer and its deuterated analog for researchers and drug development professionals. While a specific CAS number for **Metoprolol Dimer-d10** remains elusive in public records, the provided methodologies for synthesis and analysis of the non-deuterated form serve as a foundational protocol for working with its isotopically labeled counterparts. The diagrams included offer a clear visualization of the chemical synthesis workflow and the biological mechanism of action, aiding in a deeper understanding of this important pharmaceutical compound and its related substances. The use of deuterated standards like **Metoprolol Dimer-d10** is indispensable for robust and accurate bioanalytical studies, ensuring the safety and efficacy of Metoprolol formulations.

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